Application Notes and Protocols for Leucinal (ALLM) Stock Solution Preparation

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Leucinal*
CAS No.:	*82473-52-7*
Cat. No.:	*B1674789*

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Introduction

Leucinal, also known as N-Acetyl-L-leucyl-L-leucyl-L-methional (ALLM), is a potent, cell-permeable inhibitor of calpain I and II, as well as other cysteine proteases such as cathepsin B and cathepsin L. Its ability to modulate the activity of these proteases makes it a valuable tool in studying a variety of cellular processes, including apoptosis, cell cycle progression, and signal transduction. Proper preparation and storage of **Leucinal** stock solutions are critical for ensuring experimental reproducibility and obtaining reliable results. These application notes provide detailed protocols for the preparation, storage, and handling of **Leucinal** (ALLM) stock solutions.

Chemical Properties

A clear understanding of the chemical properties of **Leucinal** is fundamental to its effective use in research.

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Property	Value
Molecular Formula	$C_{19}H_{35}N_3O_4S$
Molecular Weight	401.6 g/mol
CAS Number	136632-32-1
Appearance	White to off-white solid

Solubility and Recommended Solvents

The choice of solvent is crucial for preparing a stable and effective stock solution. **Leucinal** exhibits good solubility in several common organic solvents.

Solvent	Solubility	Recommended Concentration
Dimethyl Sulfoxide (DMSO)	≥ 14.85 mg/mL	10-50 mM
Ethanol (EtOH)	≥ 20.27 mg/mL	10-50 mM
Methanol (MeOH)	Soluble	10-50 mM

Note: It is recommended to use anhydrous solvents to minimize hydrolysis of the compound.

Experimental Protocol: Preparation of a 10 mM **Leucinal** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Leucinal** in DMSO, a commonly used concentration for in vitro studies.

Materials:

- **Leucinal** (ALLM) powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

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- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Procedure:

- Equilibration: Allow the vial of **Leucinal** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of **Leucinal** powder using a calibrated analytical balance. For a 1 mL of 10 mM stock solution, weigh out 4.016 mg of **Leucinal** (Molecular Weight = 401.6 g/mol).
- Dissolution: Add the weighed **Leucinal** powder to a sterile microcentrifuge tube. Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 10 mM. For 4.016 mg of **Leucinal**, add 1 mL of DMSO.
- Mixing: Vortex the solution until the **Leucinal** is completely dissolved. Gentle warming (to no more than 37°C) may be applied if necessary to aid dissolution.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can lead to degradation of the compound, aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -20°C for short-term storage or at -80°C for long-term storage.

Stability and Storage Recommendations

While specific long-term stability data for **Leucinal** (ALLM) stock solutions is not extensively published, general guidelines for peptide aldehydes should be followed to ensure the integrity of the compound.

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Storage Temperature	Recommended Duration	Notes
-20°C	Up to 1 month	Protect from light. Avoid repeated freeze-thaw cycles.
-80°C	Up to 6 months	Protect from light. Considered the optimal condition for long-term storage.

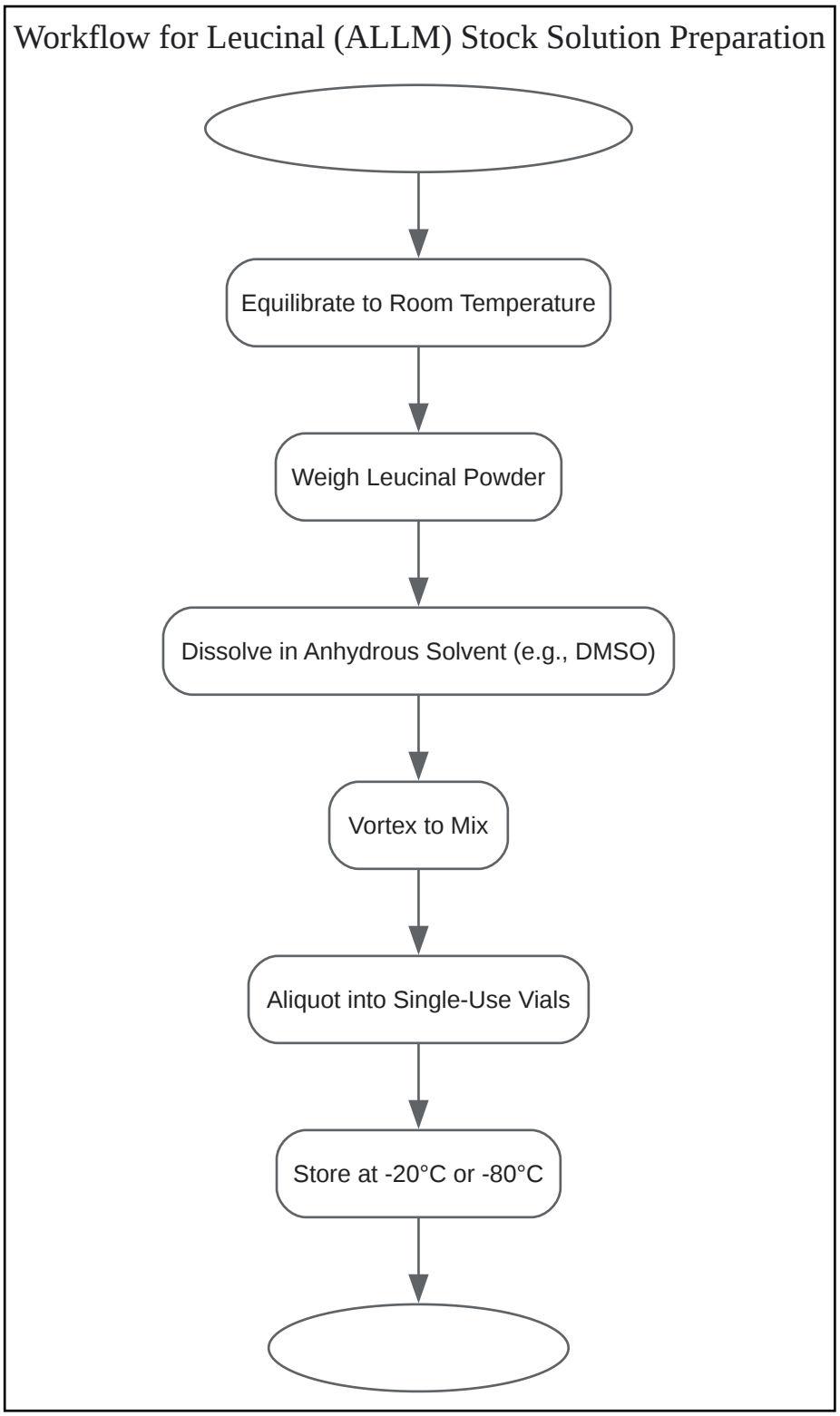
Best Practices for Maintaining Stock Solution Integrity:

- Use Anhydrous Solvents: Moisture can lead to the hydrolysis of the aldehyde group in **Leucinal**.
- Aliquot: Prepare single-use aliquots to minimize the number of freeze-thaw cycles.
- Protect from Light: Store stock solutions in amber vials or wrap clear vials in foil.
- Use Fresh Solutions: For critical experiments, it is always best to prepare a fresh stock solution.

Visualization of Experimental Workflow and Signaling Pathway

Experimental Workflow for **Leucinal** Stock Solution Preparation

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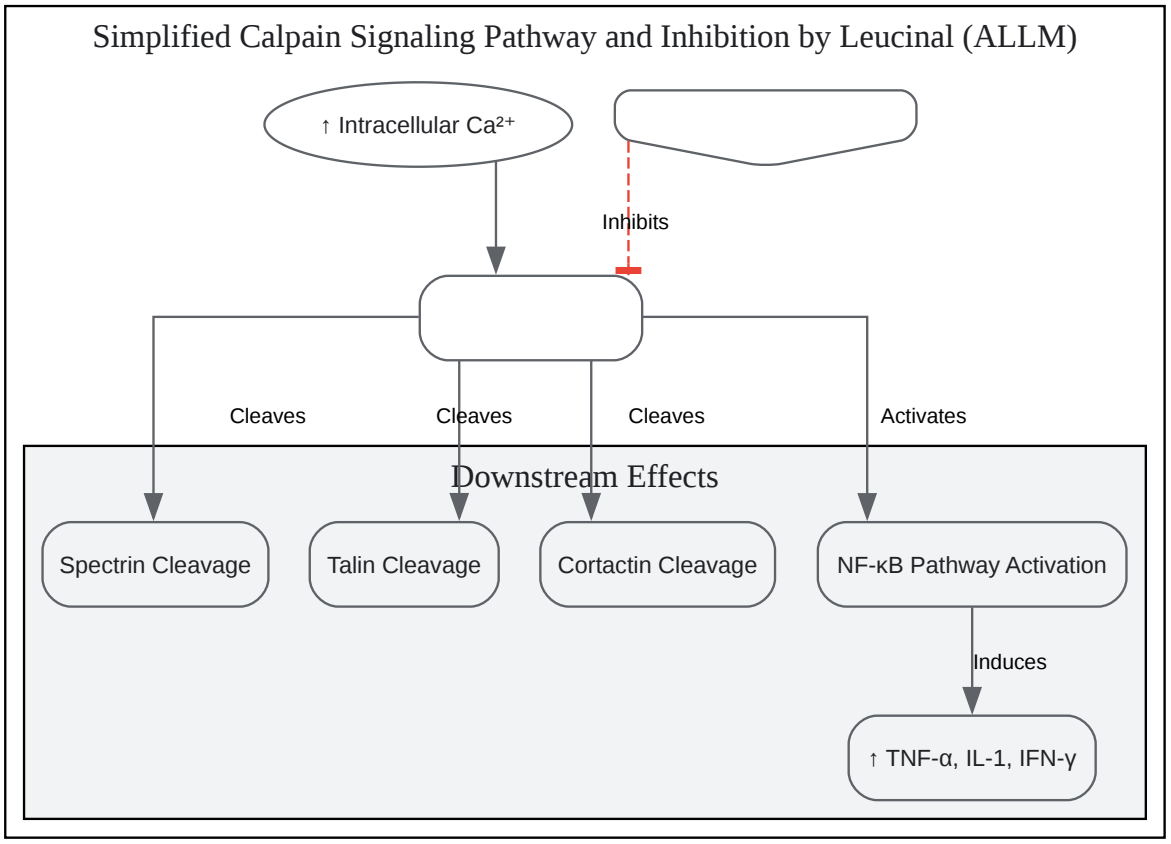


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Caption: A flowchart illustrating the key steps for preparing a **Leucinal** (ALLM) stock solution.

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Leucinal (ALLM) and the Calpain Signaling Pathway



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Caption: **Leucinal** (ALLM) inhibits calpain activation, affecting downstream signaling pathways.

Conclusion

The protocols and data presented in these application notes are intended to provide a comprehensive guide for the preparation and use of **Leucinal** (ALLM) stock solutions. Adherence to these guidelines will help ensure the stability and efficacy of the compound, leading to more reliable and reproducible experimental outcomes in research and drug development. For the most accurate results, it is always recommended to refer to the manufacturer's specific instructions for the lot of **Leucinal** being used.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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